

# Reproducibility of Ziyuglycoside I Findings: A Comparative Guide

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## Compound of Interest

Compound Name: Ziyuglycoside I

Cat. No.: B568928

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of published findings on **Ziyuglycoside I**, a natural saponin isolated from the root of *Sanguisorba officinalis*. We objectively assess its performance against alternative compounds and standard treatments in the fields of dermatology, oncology, and hematology. This analysis is supported by available experimental data to address the reproducibility and potential of **Ziyuglycoside I** in therapeutic applications.

## Anti-Wrinkle and Anti-Aging Effects

**Ziyuglycoside I** has been investigated for its potential as an active ingredient in cosmetic formulations to combat skin aging. The primary mechanism of action appears to be its ability to stimulate the production of type I collagen, a key structural protein in the skin that diminishes with age.

Quantitative Data Summary

Feature	Ziyuglycoside I	Retinoids (Tretinoin, Retinol)	Other Natural Compounds (e.g., Galangin, Fisetin)
Mechanism of Action	Increases type I collagen synthesis, inhibits MMP-1 expression.[1]	Increase collagen production, promote cell turnover.	Stimulate collagen biosynthesis through various signaling pathways (Nrf2, TGF- $\beta$ /Smad).[2]
Reported Efficacy	Up to 71.3% increase in type I collagen expression at 50 $\mu$ M in vitro.[1] Significant anti-wrinkle effect in a 12-week clinical trial (0.03% formulation). [1]	Well-established as a gold standard for anti-aging with extensive clinical data.	Efficacy demonstrated in preclinical studies. [2]
Mode of Administration	Topical application.[1]	Topical application.	Topical or oral.[2]

## Experimental Protocols

A key study evaluating the anti-wrinkle activity of **Ziyuglycoside I** involved both in vitro and in vivo experiments.

- In Vitro Collagen Synthesis Assay:
  - Cell Line: Normal human fibroblast cells.
  - Treatment: Cells were treated with **Ziyuglycoside I** at various concentrations.
  - Measurement: The amount of pro-collagen type I C-peptide in the cell culture supernatant was measured using an ELISA kit.[1]
- Clinical Trial:

- Study Design: A 12-week, double-blind, placebo-controlled, randomized study.
- Participants: 20 female subjects aged 35-53.
- Intervention: A cream containing 0.03% **Ziyuglycoside I** was applied to one side of the face, and a placebo cream to the other.
- Evaluation: Anti-wrinkle effects were assessed through visual evaluation by dermatologists, photometric evaluation, and image analysis of skin replicas.[\[1\]](#)

Signaling Pathway for **Ziyuglycoside I** in Skin Aging



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## References

- 1. Anti-wrinkle activity of ziyuglycoside I isolated from a Sanguisorba officinalis root extract and its application as a cosmeceutical ingredient - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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